

In-Depth Technical Guide: 4-nitro-1-propyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-nitro-1-propyl-1H-pyrazole

CAS No.: 1173061-75-0

Cat. No.: B1344983

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This technical guide provides a comprehensive overview of **4-nitro-1-propyl-1H-pyrazole**, addressing its chemical identity, synthesis, and potential biological significance for researchers, scientists, and drug development professionals. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from closely related analogs and established chemical principles.

Chemical Identity and Properties

4-nitro-1-propyl-1H-pyrazole is a substituted pyrazole with a nitro group at the 4-position and a propyl group attached to one of the nitrogen atoms of the pyrazole ring.

Property	Value	Source
CAS Number	1173061-75-0	Chemical Supplier Databases
Molecular Formula	C ₆ H ₉ N ₃ O ₂	Calculated
Molecular Weight	155.16 g/mol	Calculated
Physical State	Solid (Predicted)	Inferred from related compounds
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Soluble in organic solvents (Predicted)	Inferred from related compounds

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-nitro-1-propyl-1H-pyrazole** is not readily available in published literature, a plausible synthetic route can be devised based on the well-established N-alkylation of pyrazoles. The most common and effective method involves the reaction of 4-nitro-1H-pyrazole with a propyl halide in the presence of a base.

Proposed Synthesis: N-Alkylation of 4-nitro-1H-pyrazole

This protocol is a generalized procedure adapted from known methods for the N-alkylation of pyrazoles.

Materials:

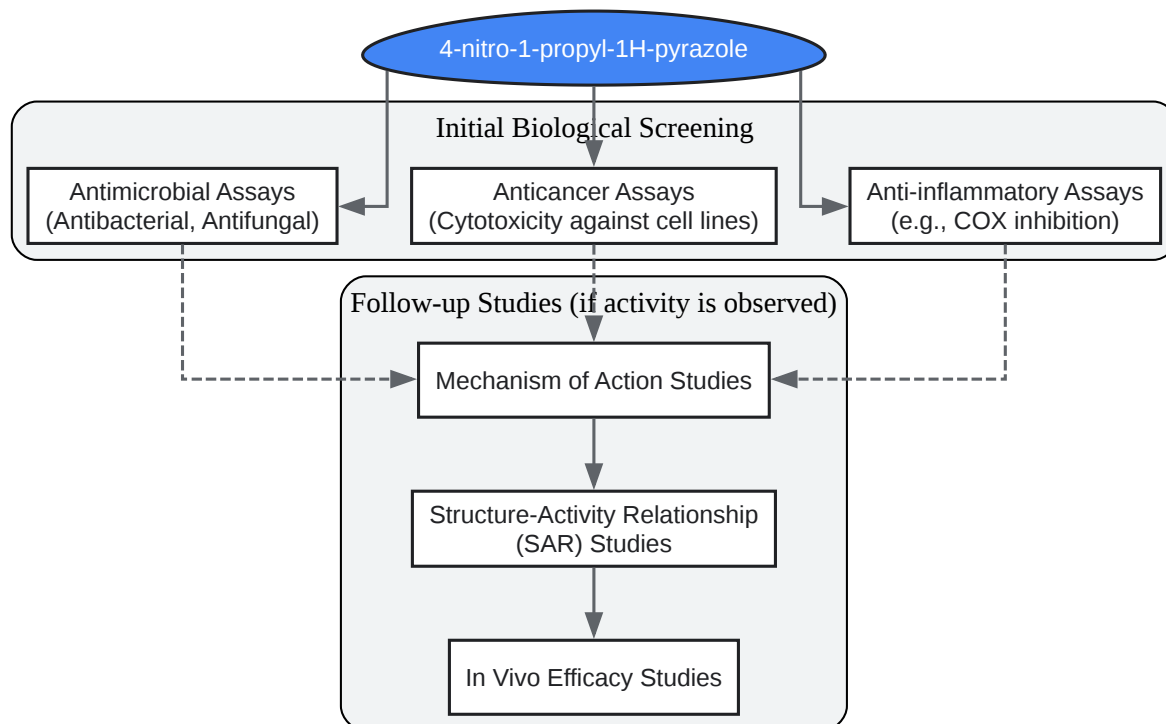
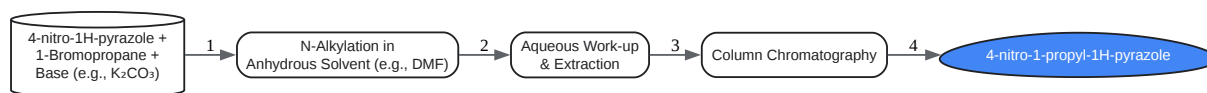
- 4-nitro-1H-pyrazole
- 1-Bromopropane (or 1-iodopropane)
- Potassium carbonate (K₂CO₃) or Sodium hydride (NaH)
- Anhydrous N,N-dimethylformamide (DMF) or acetonitrile (ACN)

- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a solution of 4-nitro-1H-pyrazole (1.0 equivalent) in anhydrous DMF or ACN, add a suitable base such as potassium carbonate (1.5 equivalents) or sodium hydride (1.2 equivalents) portion-wise at 0 °C under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Alkylating Agent:** After stirring the mixture for 30 minutes at room temperature, add 1-bromopropane (1.2 equivalents) dropwise.
- **Reaction:** Allow the reaction mixture to stir at room temperature or gently heat to 50-60 °C. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by the slow addition of water. Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford pure **4-nitro-1-propyl-1H-pyrazole**.

Diagram of the Proposed Synthetic Workflow:



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